

Commercial Availability of 1-Chloro-4-phenoxybenzene-d5: A Technical Guide

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Compound of Interest

Compound Name: 1-Chloro-4-phenoxybenzene-d5

Cat. No.: B3044233

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of the deuterated internal standard, **1-Chloro-4-phenoxybenzene-d5**. This compound is a critical tool for researchers in various fields, including environmental analysis, pharmacology, and drug metabolism studies, where it serves as a reliable internal standard for the quantification of its non-deuterated analog and related compounds using mass spectrometry-based methods.

Commercial Sourcing

1-Chloro-4-phenoxybenzene-d5 is available from specialized chemical suppliers. One prominent supplier is Sigma-Aldrich (a subsidiary of Merck), which offers the compound with a high degree of isotopic purity.

Quantitative Data Summary

The following table summarizes the key specifications for **1-Chloro-4-phenoxybenzene-d5** as offered by commercial suppliers. This data is essential for researchers to ensure the quality and suitability of the standard for their specific analytical applications.

Parameter	Specification	Supplier
Chemical Name	4-(Chlorophenyl)phenyl-d5 ether	Sigma-Aldrich[1]
CAS Number	93951-85-0	Sigma-Aldrich[1]
Molecular Formula	C ₁₂ D ₅ H ₄ ClO	Sigma-Aldrich[1]
Molecular Weight	209.68 g/mol	Sigma-Aldrich[1]
Isotopic Purity	98 atom % D	Sigma-Aldrich[1]
Boiling Point	161-162 °C at 19 mmHg	Sigma-Aldrich[1]
Density	1.222 g/mL at 25 °C	Sigma-Aldrich[1]
Mass Shift	M+5	Sigma-Aldrich[1]
Physical Form	Not specified, likely a liquid	
Purity	Not explicitly stated, but COA is available	Sigma-Aldrich[1]

Experimental Protocols

While specific experimental protocols are highly dependent on the application, a general workflow for the verification and use of a new chemical standard is provided below. This protocol outlines the essential steps a researcher should take upon receiving **1-Chloro-4-phenoxybenzene-d5** to ensure its identity and purity before use in quantitative assays.

Protocol: Verification of **1-Chloro-4-phenoxybenzene-d5** Standard

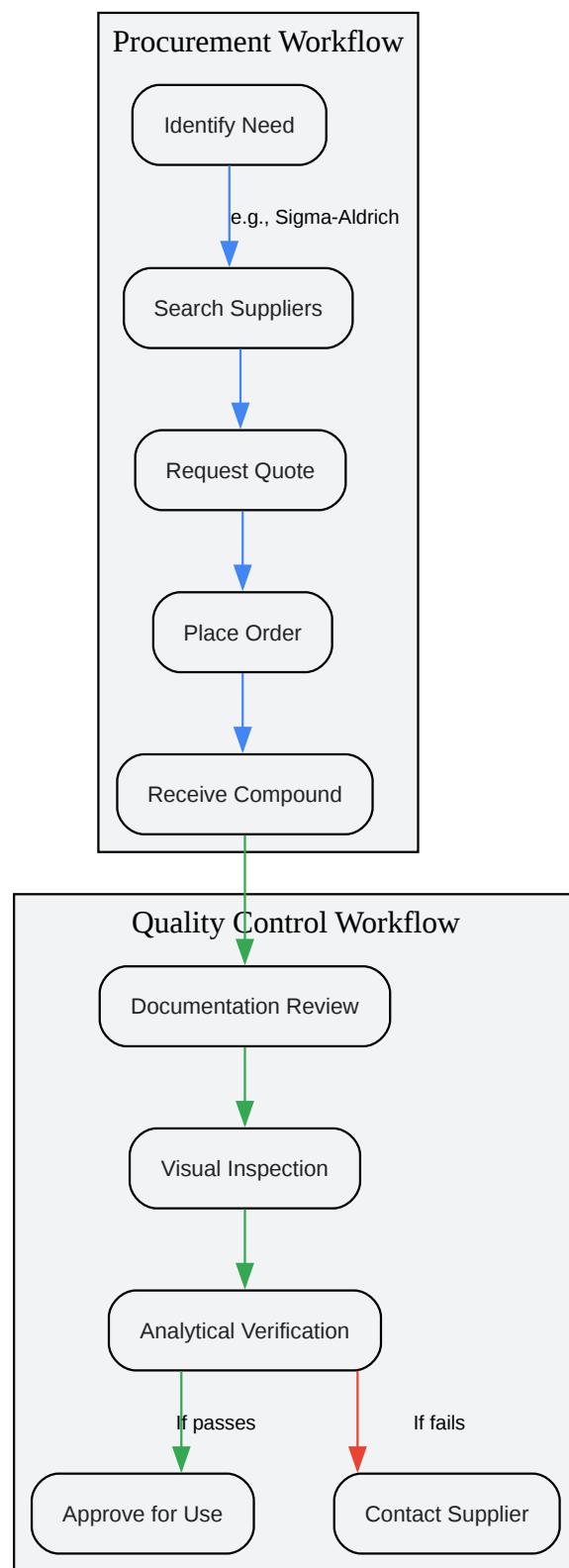
- Documentation Review:
 - Upon receipt, immediately inspect the packaging for any signs of damage or tampering.
 - Review the Certificate of Analysis (COA) and any other accompanying documentation provided by the supplier.

- Verify that the compound name, CAS number, lot number, and other identifiers on the label and COA match the ordered product.
- Visual Inspection:
 - Carefully open the container in a well-ventilated fume hood.
 - Visually inspect the contents for any unexpected characteristics, such as discoloration, precipitation, or the presence of foreign particles. The non-deuterated form is a pale yellow liquid.[\[2\]](#)
- Identity Confirmation (Mass Spectrometry):
 - Prepare a dilute solution of the standard in a suitable solvent (e.g., methanol, acetonitrile).
 - Infuse the solution directly into a mass spectrometer or analyze via GC-MS or LC-MS.
 - Confirm the presence of the molecular ion corresponding to the deuterated compound ($m/z \sim 209.68$). The mass spectrum of the non-deuterated compound is also available for comparison.
 - Examine the isotopic pattern to confirm the level of deuterium incorporation.
- Purity Assessment (Chromatography):
 - Analyze the standard using a high-resolution chromatographic technique such as Gas Chromatography with a Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatography with a UV or MS detector (HPLC-UV/MS).
 - The resulting chromatogram should show a single major peak, indicating high purity.
 - Quantify the area of any impurity peaks to determine the overall purity of the standard.
- Solution Preparation and Storage:
 - Once the identity and purity are confirmed, prepare a stock solution of the standard at a known concentration in an appropriate solvent.

- Store the stock solution and the neat standard according to the supplier's recommendations, typically in a cool, dark, and dry place in a tightly sealed container.[2]

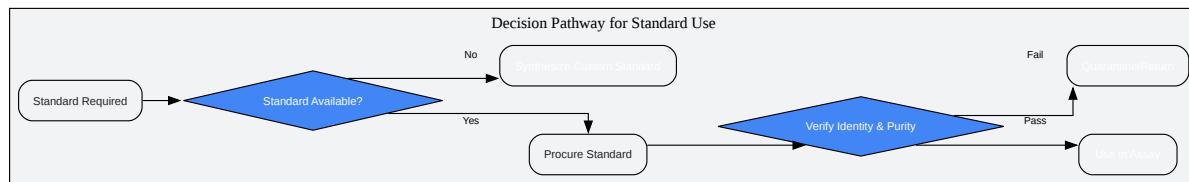
Workflow and Logic Diagrams

The following diagrams illustrate key workflows and logical relationships relevant to the procurement and use of **1-Chloro-4-phenoxybenzene-d5**.



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Caption: Procurement and Quality Control Workflow for Chemical Standards.



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Caption: Decision Pathway for Utilizing a Chemical Standard in Research.

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References

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- 2. 1-Chloro-4-phenoxybenzene(7005-72-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
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